

Comparative Efficacy of Tolpyralate Versus Mesotrione for Waterhemp (*Amaranthus tuberculatus*) Control

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Compound of Interest

Compound Name: Tolpyralate

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A Scientific Guide for Researchers and Weed Management Professionals

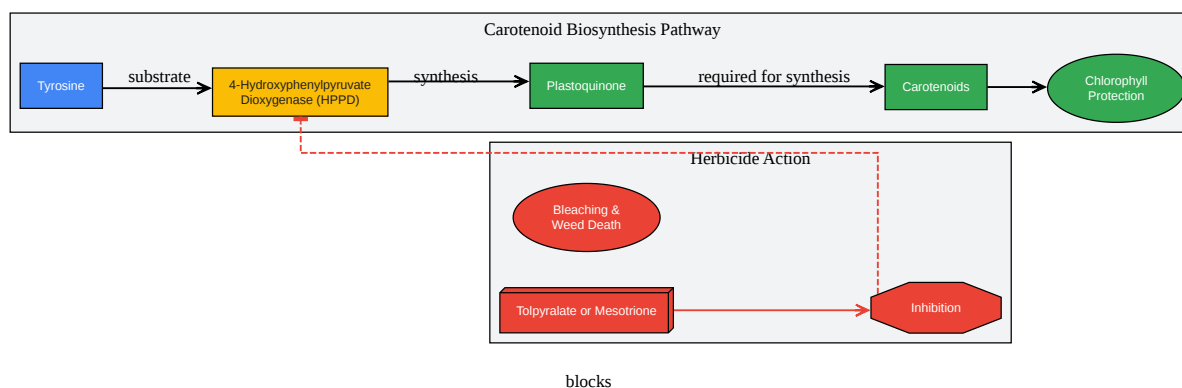
Waterhemp (*Amaranthus tuberculatus*) poses a significant threat to corn and soybean production due to its rapid growth, prolific seed production, and widespread evolution of resistance to multiple herbicide sites of action.^[1] Among the critical tools for managing this troublesome weed are the 4-hydroxyphenylpyruvate dioxygenase (HPPD)-inhibiting herbicides, classified under the Weed Science Society of America (WSSA) Group 27.^[1] This guide provides a detailed comparative analysis of two key HPPD inhibitors, **tolpyralate** and mesotrione, focusing on their efficacy, mechanisms of action, and supporting experimental data for the control of waterhemp.

Mechanism of Action: Inhibition of HPPD

Both **tolpyralate** and mesotrione share the same primary mechanism of action.^{[2][3]} They are systemic herbicides that function by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.^{[2][3]} This enzyme is a critical component in the biochemical pathway responsible for the synthesis of plastoquinone and tocopherols.^[1] Plastoquinone is an essential cofactor for phytoene desaturase, an enzyme involved in the biosynthesis of carotenoids.^[1]

By blocking the HPPD enzyme, these herbicides disrupt carotenoid production. Carotenoids play a vital role in protecting chlorophyll from photo-oxidation. Without carotenoids, chlorophyll

is rapidly destroyed by sunlight, leading to characteristic bleaching or "whitening" of the plant tissue, followed by necrosis and death of the susceptible weed.[1][2] Corn is tolerant to **tolpyralate** because it can rapidly metabolize the herbicide into inactive compounds.[4]



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Figure 1: Mechanism of action for HPPD-inhibiting herbicides like **tolpyralate** and mesotrione.

Comparative Efficacy in Waterhemp Control

Field studies have demonstrated that both **tolpyralate** and mesotrione, particularly when tank-mixed with atrazine, provide effective post-emergence (POST) control of multiple-herbicide-resistant (MHR) waterhemp.[5][6] The addition of atrazine, a photosystem II (PSII) inhibitor, often results in synergistic or additive effects, enhancing the overall efficacy and broadening the spectrum of weed control.[7]

Post-Emergence (POST) Application Data

Research conducted in Ontario, Canada, from 2017 to 2020 evaluated the performance of these herbicides against MHR waterhemp populations. The data consistently show high levels of control, although some differences are observable.

Herbicide Treatment	Application Rate (g a.i./ha)	Waterhemp Control 4 WAA (%)	Waterhemp Control 8 WAA (%)	Waterhemp Control 12 WAA (%)	Reference
Tolpyralate	30	60 - 98	-	60 - 98	[5]
Tolpyralate + Atrazine	30 + 1000	-	≥91	97	[5] [8]
Mesotrione + Atrazine	100 + 280	91 - 93	≥91	94	[5] [6] [8]

WAA: Weeks After Application

As shown in the table, both **tolpyralate** + atrazine and mesotrione + atrazine provide excellent season-long control of MHR waterhemp.[\[5\]](#)[\[6\]](#) One study highlighted that **tolpyralate** + atrazine provided significantly better control of common ragweed and certain annual grasses compared to mesotrione + atrazine at 8 weeks after application.[\[9\]](#) At the registered rates, **tolpyralate** (30 g a.i./ha) and **tolpyralate** + atrazine (30 + 1000 g a.i./ha) have been shown to control MHR waterhemp at levels similar to mesotrione + atrazine.[\[5\]](#)

Pre-Emergence (PRE) Application Data

When applied pre-emergence, both herbicides also show strong efficacy, which is crucial for managing early-season weed competition.

Herbicide Treatment	Application Rate (g a.i./ha)	Waterhemp Control 4 WAA (%)	Waterhemp Control 12 WAA (%)	Reference
Isoxaflutole + Atrazine	-	93	90	[1] [6]
Mesotrione + Atrazine	-	91	87	[1] [6]

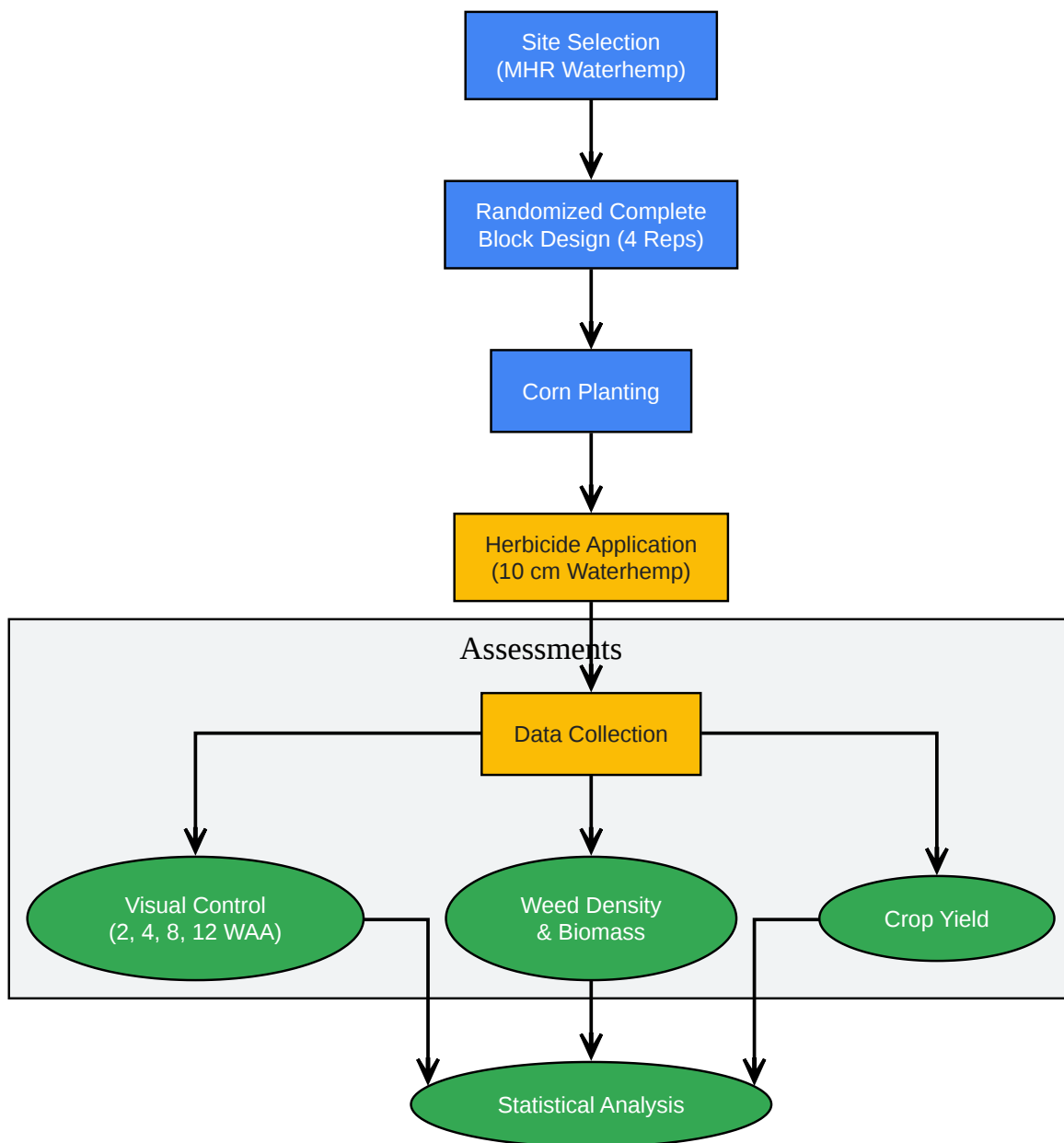
Note: Data for **tolpyralate** applied PRE was not available in the reviewed literature.

Experimental Protocols

The data cited in this guide are derived from peer-reviewed field studies. A typical experimental protocol for evaluating and comparing the efficacy of these post-emergence herbicides is as follows:

- Site Selection: Fields with confirmed populations of multiple-herbicide-resistant waterhemp are chosen.
- Experimental Design: A randomized complete block design with four replications is commonly used. Plots are typically 2.25 meters wide and 8 meters long.
- Crop Establishment: Corn is planted at a standard seeding rate (e.g., 83,140 seeds/ha) and depth (e.g., 4.5 cm).
- Herbicide Application:
 - Treatments are applied when waterhemp plants reach a specific height, typically around 10 cm.
 - Applications are made using a CO₂-pressurized backpack sprayer with a handheld boom equipped with low-drift nozzles (e.g., ULD120-02) to ensure uniform coverage.
 - Adjuvants, such as methylated seed oil (MSO), are included as per label recommendations.

- Data Collection:
 - Visual Control Ratings: Weed control is assessed visually at multiple time points (e.g., 2, 4, 8, and 12 weeks after application) on a scale of 0% (no control) to 100% (complete plant death).
 - Weed Density and Biomass: Waterhemp density (plants/m²) and aboveground biomass are determined by counting and harvesting plants from designated quadrats within each plot.
 - Crop Injury: Visual ratings of crop injury (e.g., chlorosis, necrosis, stunting) are taken at early intervals after application.
 - Crop Yield: The center rows of each plot are harvested at maturity to determine the final grain yield, adjusted for moisture content.
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA) to determine the statistical significance of treatment effects.



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